

An In-depth Technical Guide to 4-Bromo-2-chlorobenzotrifluoride

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Compound of Interest

Compound Name: 4-Bromo-2-chlorobenzotrifluoride

Cat. No.: B1287702

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CAS Number: 467435-07-0

This technical guide provides a comprehensive overview of **4-Bromo-2-chlorobenzotrifluoride**, a key organofluorine building block for researchers, scientists, and professionals in drug development and materials science. This document details its physicochemical properties, experimental protocols for its synthesis, and its application in cross-coupling reactions. Safety and handling procedures are also outlined to ensure its proper use in a laboratory setting.

Physicochemical Properties

4-Bromo-2-chlorobenzotrifluoride is a colorless to almost colorless liquid.^[1] Its key physical and chemical properties are summarized in the table below, providing a quick reference for experimental planning and safety assessments.

Property	Value	Reference
CAS Number	467435-07-0	[2]
Molecular Formula	C ₇ H ₃ BrClF ₃	[2][3]
Molecular Weight	259.45 g/mol	[2]
Appearance	Colorless to Almost colorless clear liquid	[1]
Boiling Point	224.1±35.0 °C (Predicted)	[1]
Density	1.76 g/cm ³	[1]
Refractive Index	1.5040-1.5080	[1]
Storage Temperature	Room Temperature, Sealed in dry	[1]

Synthesis of 4-Bromo-2-chlorobenzotrifluoride

A common laboratory-scale synthesis of **4-Bromo-2-chlorobenzotrifluoride** involves the Sandmeyer-type reaction of 4-amino-2-chlorobenzotrifluoride. This method provides a reliable route to the desired product.

Experimental Protocol: Synthesis from 4-amino-2-chlorobenzotrifluoride

This protocol is adapted from established procedures for the synthesis of aryl halides from anilines.

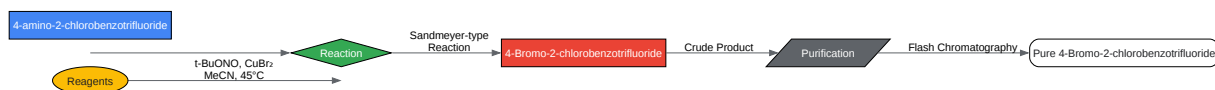
Materials:

- 4-amino-2-chlorobenzotrifluoride
- Acetonitrile (anhydrous)
- Copper(II) bromide (CuBr₂)

- tert-Butyl nitrite
- Dichloromethane (for purification)
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a condenser, dissolve 4-amino-2-chlorobenzotrifluoride (1.0 eq) in acetonitrile.
- To this solution, add copper(II) bromide (1.0 eq) to form a heterogeneous mixture.
- Heat the mixture to 45°C with vigorous stirring.
- Slowly add a solution of tert-butyl nitrite (1.1 eq) in acetonitrile dropwise over a period of 30 minutes.
- After the addition is complete, continue to stir the reaction mixture at 45°C for 2 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The crude product can be purified directly by flash column chromatography on silica gel using dichloromethane as the eluent.
- Concentrate the fractions containing the product under reduced pressure to yield 4-bromo-2-chloro-1-(trifluoromethyl)benzene as an oil.[\[1\]](#)



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Synthesis of **4-Bromo-2-chlorobenzotrifluoride**.

Applications in Cross-Coupling Reactions

4-Bromo-2-chlorobenzotrifluoride is a valuable substrate for various palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. The differential reactivity of the C-Br and C-Cl bonds allows for selective functionalization, making it a versatile building block in the synthesis of complex organic molecules for pharmaceuticals and agrochemicals.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This protocol provides a general procedure for the Suzuki-Miyaura coupling of **4-Bromo-2-chlorobenzotrifluoride** with an arylboronic acid. The conditions are designed to selectively activate the more reactive carbon-bromine bond.

Materials:

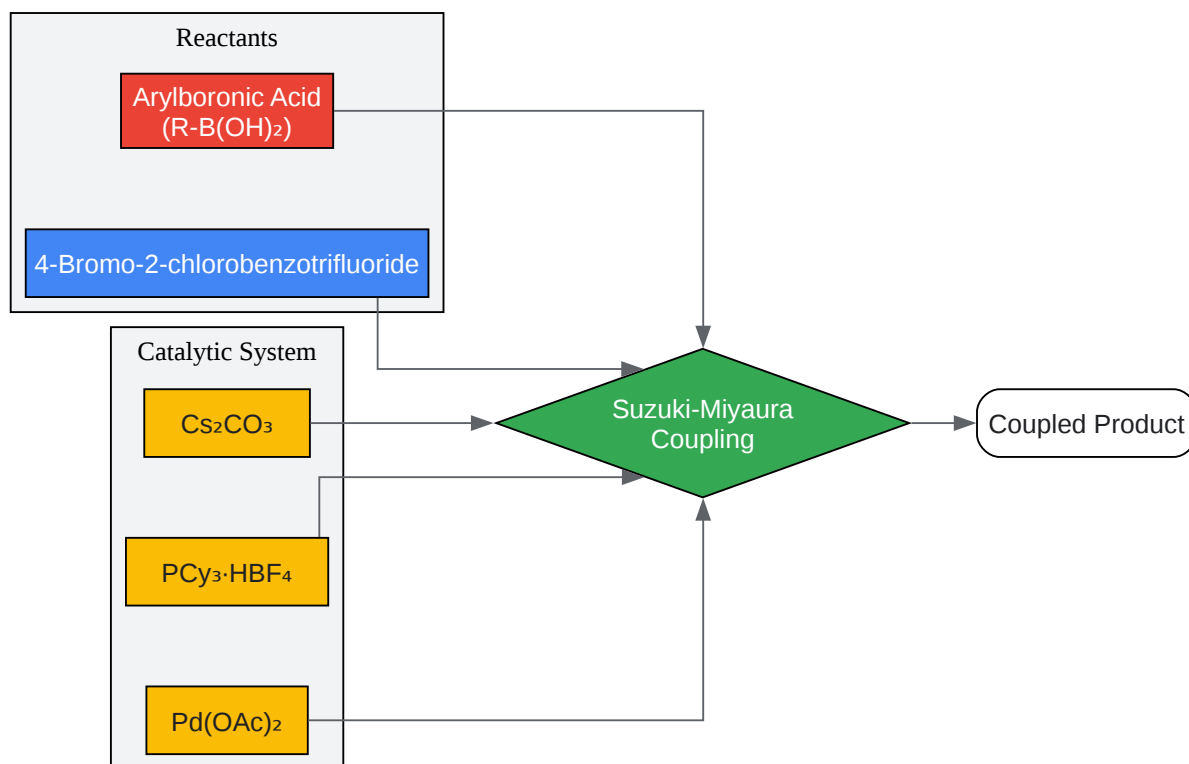
- **4-Bromo-2-chlorobenzotrifluoride**
- Arylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Tricyclohexylphosphine tetrafluoroborate ($\text{PCy}_3 \cdot \text{HBF}_4$)
- Cesium carbonate (Cs_2CO_3)
- Toluene
- Water
- Ethyl acetate (for workup)
- Brine

Procedure:

- To a dry Schlenk tube under an inert atmosphere (e.g., argon), add **4-Bromo-2-chlorobenzotrifluoride** (1.0 eq), the arylboronic acid (1.1 eq), $\text{Pd}(\text{OAc})_2$ (0.002 eq),

PCy₃·HBF₄ (0.004 eq), and Cs₂CO₃ (2.0 eq).

- Add toluene and water (typically in a 10:1 ratio) to the tube.
- Seal the tube and place it in a preheated oil bath at 80°C.
- Stir the reaction mixture vigorously for 2-4 hours, monitoring the progress by TLC or GC-MS.
- Once the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with ethyl acetate and wash with water and then brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be further purified by column chromatography on silica gel.



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Suzuki-Miyaura Coupling Workflow.

Safety and Handling

4-Bromo-2-chlorobenzotrifluoride is an irritant and should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.

- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Spill Management: In case of a spill, absorb with an inert material and dispose of it according to local regulations.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before use.^[4]

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